

safe handling and storage procedures for 3,4-Dimethylphenol

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Compound of Interest

Compound Name: 3,4-Dimethylphenol

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This guide provides essential safety information, handling protocols, and storage procedures for **3,4-Dimethylphenol**, tailored for research and development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3,4-Dimethylphenol**?

A1: **3,4-Dimethylphenol** is a toxic and corrosive substance.[1][2][3] It is harmful if swallowed or in contact with skin and causes severe skin burns and eye damage.[2][3][4] Inhalation may lead to severe irritation of the respiratory system, potentially causing symptoms like coughing, wheezing, and shortness of breath.[1][4] Chronic exposure may result in liver or kidney damage.[1] It is also toxic to aquatic life with long-lasting effects.[3][4][5]

Q2: What personal protective equipment (PPE) is mandatory when handling **3,4-Dimethylphenol**?

A2: To ensure safety, a comprehensive PPE setup is required. This includes:

- Eye Protection: Tight-sealing safety goggles and a face shield are necessary.[4]
- Hand Protection: Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact.[3]

- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[4] Disposable Tyvek-type sleeves taped to your gloves are also recommended.[1]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4]

Q3: What is the correct procedure for storing **3,4-Dimethylphenol**?

A3: Store **3,4-Dimethylphenol** in a cool, dry, and well-ventilated place in a tightly sealed container.[2][4][5] The storage area should be designated for corrosives.[4] It is crucial to protect it from moisture and oxidizing materials.[1] Recommended storage temperature is between 2-8°C.

Q4: What materials are incompatible with **3,4-Dimethylphenol**?

A4: **3,4-Dimethylphenol** is incompatible with bases, acid chlorides, acid anhydrides, and strong oxidizing agents.[1][4][6][7] It also corrodes steel, brass, copper, and copper alloys.[1][6][7]

Troubleshooting Guides

Scenario 1: Accidental Skin or Eye Contact

- Problem: A researcher has accidentally splashed **3,4-Dimethylphenol** on their skin or in their eyes.
- Solution:
 - Skin Contact: Immediately flush the affected skin with water while removing all contaminated clothing.[1] Wash the affected area thoroughly with soap and water.[1] Seek immediate medical attention, even if no symptoms like redness or irritation develop.[1]
 - Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[2][4] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical advice.[4]

Scenario 2: Small Spill in the Laboratory

- Problem: A small amount of solid **3,4-Dimethylphenol** has been spilled on a lab bench.
- Solution:
 - Evacuate and Ventilate: Ensure adequate ventilation and evacuate personnel to a safe area.[\[3\]](#)
 - Control Ignition Sources: Remove all sources of ignition from the area.[\[1\]](#)
 - Containment: Dampen the solid spill material with 60-70% ethanol and transfer it to a suitable container.[\[1\]](#) Use absorbent paper dampened with 60-70% ethanol to pick up any remaining material.[\[1\]](#)
 - Decontamination: Seal the absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal.[\[1\]](#) Wash all contaminated surfaces with 60-70% ethanol followed by a soap and water solution.[\[1\]](#)
 - Disposal: Dispose of the contaminated material as waste according to local, regional, national, and international regulations.[\[2\]](#)

Scenario 3: Inhalation Exposure

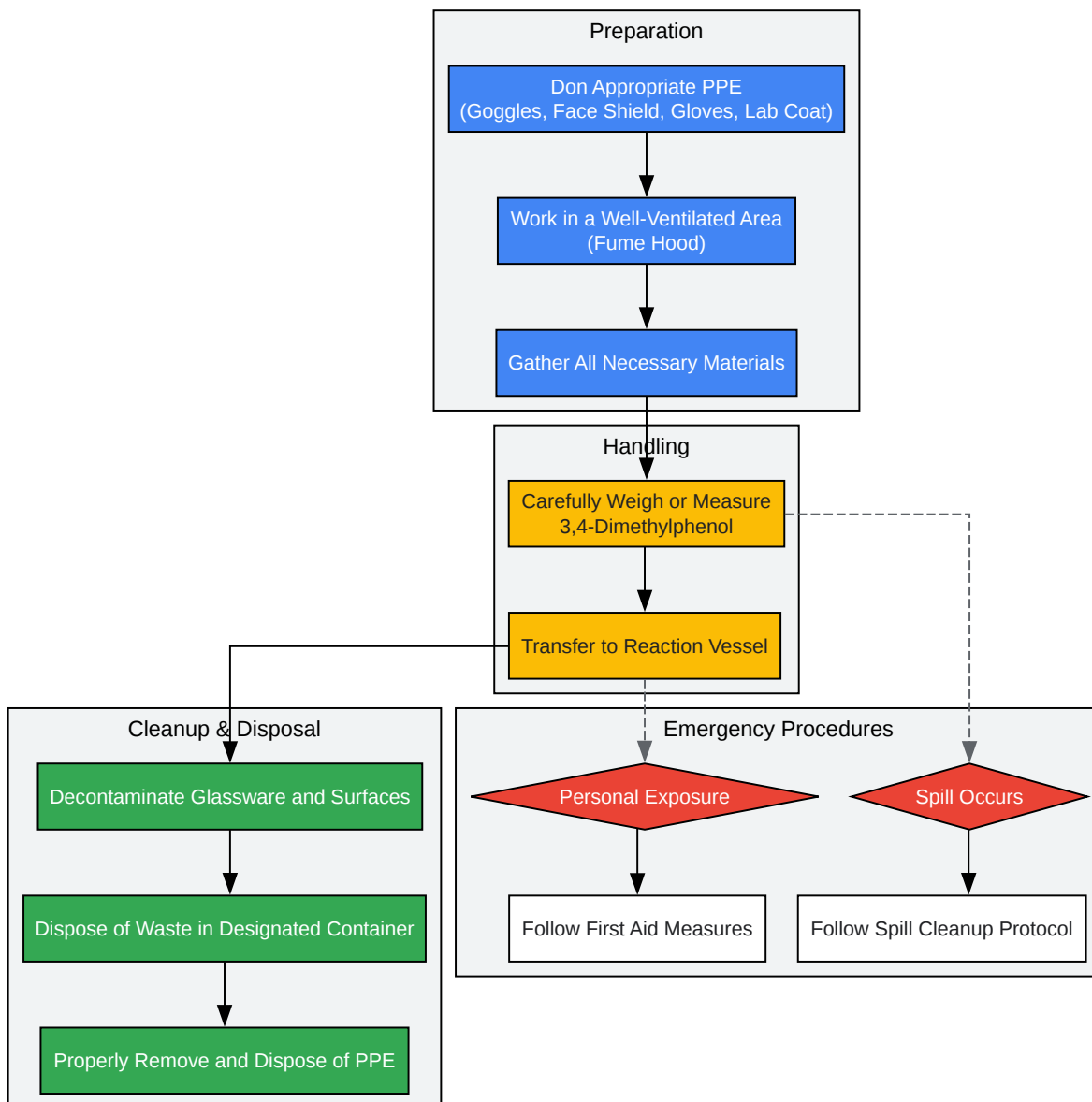
- Problem: A researcher is experiencing respiratory irritation after potentially inhaling **3,4-Dimethylphenol** dust or fumes.
- Solution:
 - Move to Fresh Air: Immediately move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[\[4\]](#)[\[8\]](#)
 - Seek Medical Attention: If the person is not breathing, give artificial respiration.[\[3\]](#) Call a poison center or doctor immediately.[\[4\]](#)[\[8\]](#) In case of unconsciousness, place the patient in a stable side position for transportation.[\[2\]](#)

Quantitative Data Summary

Property	Value
Molecular Formula	C ₈ H ₁₀ O
Molecular Weight	122.16 g/mol
Appearance	Dark yellow solid[4] or crystals
Melting Point	65-68 °C
Boiling Point	227 °C
Flash Point	110 °C (230 °F) - closed cup[5]
Solubility in Water	4668 mg/L @ 25 °C (estimated)[5]

Experimental Workflow: Safe Handling Protocol

Workflow for Safe Handling of 3,4-Dimethylphenol

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Caption: Logical workflow for the safe handling of **3,4-Dimethylphenol** from preparation to disposal.

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References

- 1. 3,4-DIMETHYLPHENOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. cpachem.com [cpachem.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. fishersci.com [fishersci.com]
- 5. 3,4-xlenol, 95-65-8 [thegoodscentcompany.com]
- 6. 3,4-Dimethylphenol | 95-65-8 [chemicalbook.com]
- 7. 3,4-Dimethylphenol | C₈H₁₀O | CID 7249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3,4-Dimethylphenol | 95-65-8 | TCI AMERICA [tcichemicals.com]
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